Introduction: The Therapeutic Promise of GPR119 Activation

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Compound of Interest

Compound Name:	*methyl 4,4-dimethyl-3-oxooxolane-2-carboxylate*
CAS No.:	*77133-05-2*
Cat. No.:	*B6266955*

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G protein-coupled receptor 119 (GPR119) has emerged as a compelling therapeutic target for metabolic diseases, particularly type 2 diabetes mellitus (T2D) and obesity.[1][2][3] Predominantly expressed in pancreatic β-cells and intestinal enteroendocrine L- and K-cells, GPR119 acts as a critical regulator of glucose homeostasis.[1][4] Activation of GPR119 triggers a dual mechanism of action: it directly stimulates glucose-dependent insulin secretion from the pancreas and promotes the release of incretin hormones, such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulinotropic polypeptide (GIP), from the gut.[2][3] This combined action not only enhances glycemic control but also carries a low risk of hypoglycemia, a significant advantage over some traditional antidiabetic agents.

The discovery of endogenous lipid agonists like oleoylethanolamide (OEA) validated the receptor's function but also highlighted the need for more stable and potent synthetic agonists for therapeutic development.[5] Medicinal chemistry efforts have since explored a multitude of chemical scaffolds to optimize potency, selectivity, and pharmacokinetic properties. A prominent strategy in this field is the incorporation of conformationally restricted scaffolds, including various oxygen-containing heterocyclic systems. While simple oxolane (tetrahydrofuran) cores are not widely represented in the literature for potent agonists, more complex bridged systems

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like oxazabicyclo[3.3.1]nonanes have proven to be highly effective.[6][7] These rigid structures help to lock the molecule into an optimal "agonist conformation" for binding to the GPR119 receptor, thereby enhancing potency.

This guide provides a detailed protocol for the synthesis of a potent GPR119 agonist based on an oxazabicyclo[3.3.1]nonane intermediate, alongside established methods for its biological evaluation. It is designed for researchers in medicinal chemistry and drug discovery, offering both the practical steps and the scientific rationale behind them.

GPR119 Signaling Pathway and Mechanism of Action

GPR119 is a Class A (rhodopsin-type) GPCR that couples primarily to the stimulatory G-protein, Gαs.[2] Upon agonist binding, GPR119 undergoes a conformational change that facilitates the exchange of GDP for GTP on the Gαs subunit. The activated Gαs-GTP complex then dissociates and stimulates adenylyl cyclase, an enzyme that catalyzes the conversion of ATP into the second messenger cyclic AMP (cAMP).[2] The resulting elevation in intracellular cAMP levels has distinct effects depending on the cell type:

- In Pancreatic β-Cells: Increased cAMP directly enhances glucose-stimulated insulin secretion (GSIS).
- In Intestinal L-Cells: Elevated cAMP triggers the release of GLP-1, which in turn travels to the pancreas to further potentiate insulin secretion and also promotes satiety.[2][4]

This dual-action pathway makes GPR119 an attractive target for a holistic approach to managing T2D.

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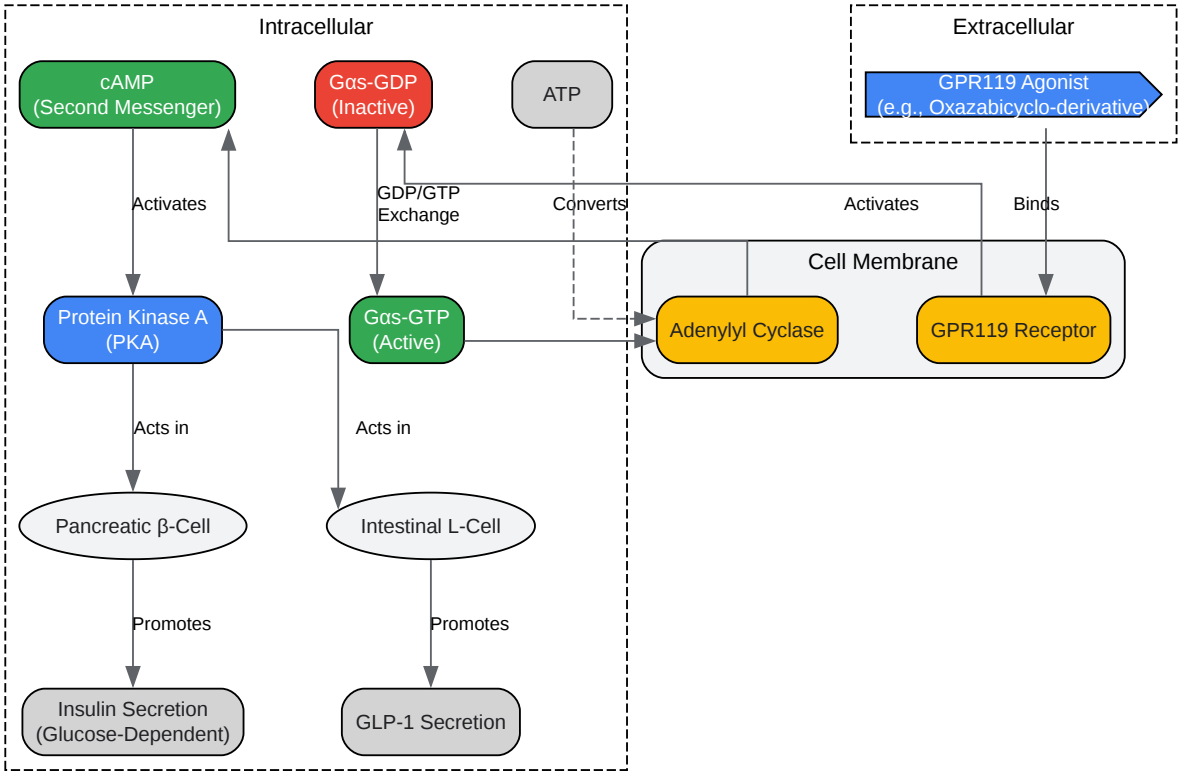

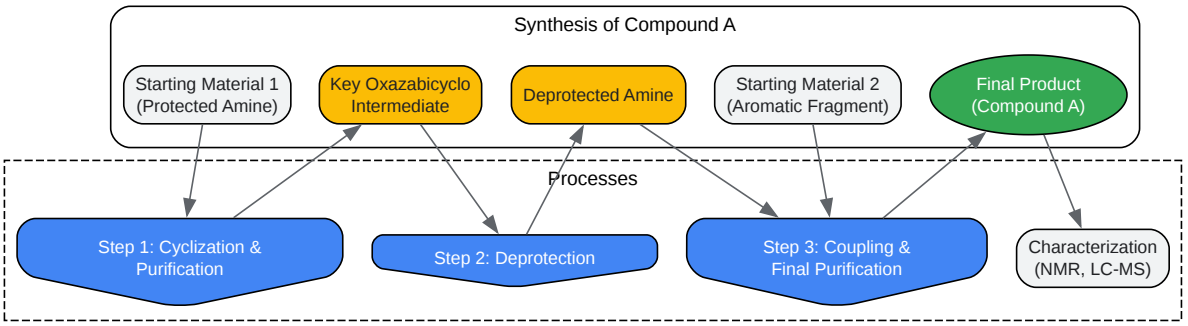

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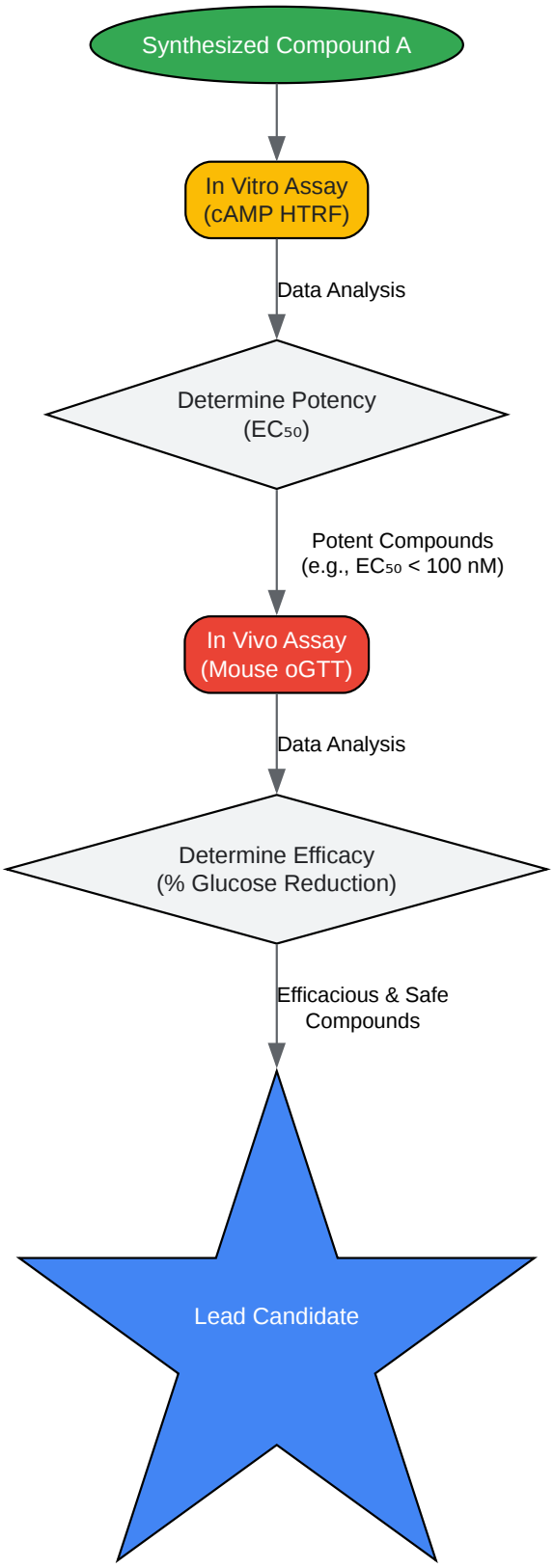

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